Comparative Analysis: (2S)-1-Methanesulfonylpropan-2-amine vs. Standard Chiral Amines

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Compound of Interest	
Compound Name:	*(2S)-1-methanesulfonylpropan-2-amine*
Cat. No.:	*B8063870*

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Executive Summary & Chemical Profile

(S)-MSP-Amine represents a class of "polar chiral auxiliaries." While traditional resolving agents and chiral synthons rely on lipophilic aromatic rings (Pi-stacking) for recognition, (S)-MSP-Amine utilizes the strong dipole and hydrogen-bond accepting nature of the methanesulfonyl (

) group.

Core Value Proposition

- Bioisosterism: The sulfone group acts as a non-classical isostere for carbonyls or phenyl rings, reducing

  while maintaining steric bulk.

- Metabolic Stability: Unlike phenyl rings susceptible to oxidation or alkyl chains prone to hydroxylation, the sulfone moiety is highly resistant to oxidative metabolism.

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- Solubility Engineering: Introduces aqueous solubility into otherwise lipophilic drug candidates without ionization.

Structural Comparison

The following table contrasts (S)-MSP-Amine with the industry-standard (S)-

-Methylbenzylamine ((S)-MBA) and the aliphatic (S)-2-Aminobutane.

Feature	(S)-MSP-Amine	(S)- - Methylbenzylamine	(S)-2-Aminobutane
Structure	Aliphatic Sulfone	Aromatic	Aliphatic Alkyl
Formula			
MW (g/mol)	137.20	121.18	73.14
LogP (Approx)	-1.4 (Hydrophilic)	2.4 (Lipophilic)	0.7 (Amphiphilic)
H-Bond Acceptors	3 (Sulfone O's + N)	1 (N)	1 (N)
Electronic Effect	Electron Withdrawing (-effect)	Electron Donating (Resonance)	Inductive Donation
UV Activity	Negligible (requires derivatization)	Strong (254 nm)	Negligible
Primary Utility	Polar Scaffolds, Solubility Tuning	Chiral Resolution, NMR Shift Reagent	Low MW Resolution

Technical Deep Dive: Performance & Mechanism

The "Sulfone Effect" in Chiral Recognition

In chiral resolution or asymmetric induction, the mechanism of interaction defines efficiency.

- (S)-MBA: Relies heavily on

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interactions and steric hindrance. It is ideal for resolving aromatic acids (e.g., Ibuprofen precursors).

- (S)-MSP-Amine: Relies on Dipole-Dipole interactions and Hydrogen Bonding. The sulfone oxygens are potent H-bond acceptors, creating a rigid "lock" mechanism with H-bond donors (e.g., hydroxyls, amides) in the target molecule.

Scientist's Insight: When resolving a racemate that lacks aromatic rings but contains polar groups (OH, NH), (S)-MBA often fails due to a lack of

-stacking partners. (S)-MSP-Amine is the superior choice here, as the sulfone group seeks out polar interactions, forming highly crystalline diastereomeric salts.

Metabolic Stability in Drug Design

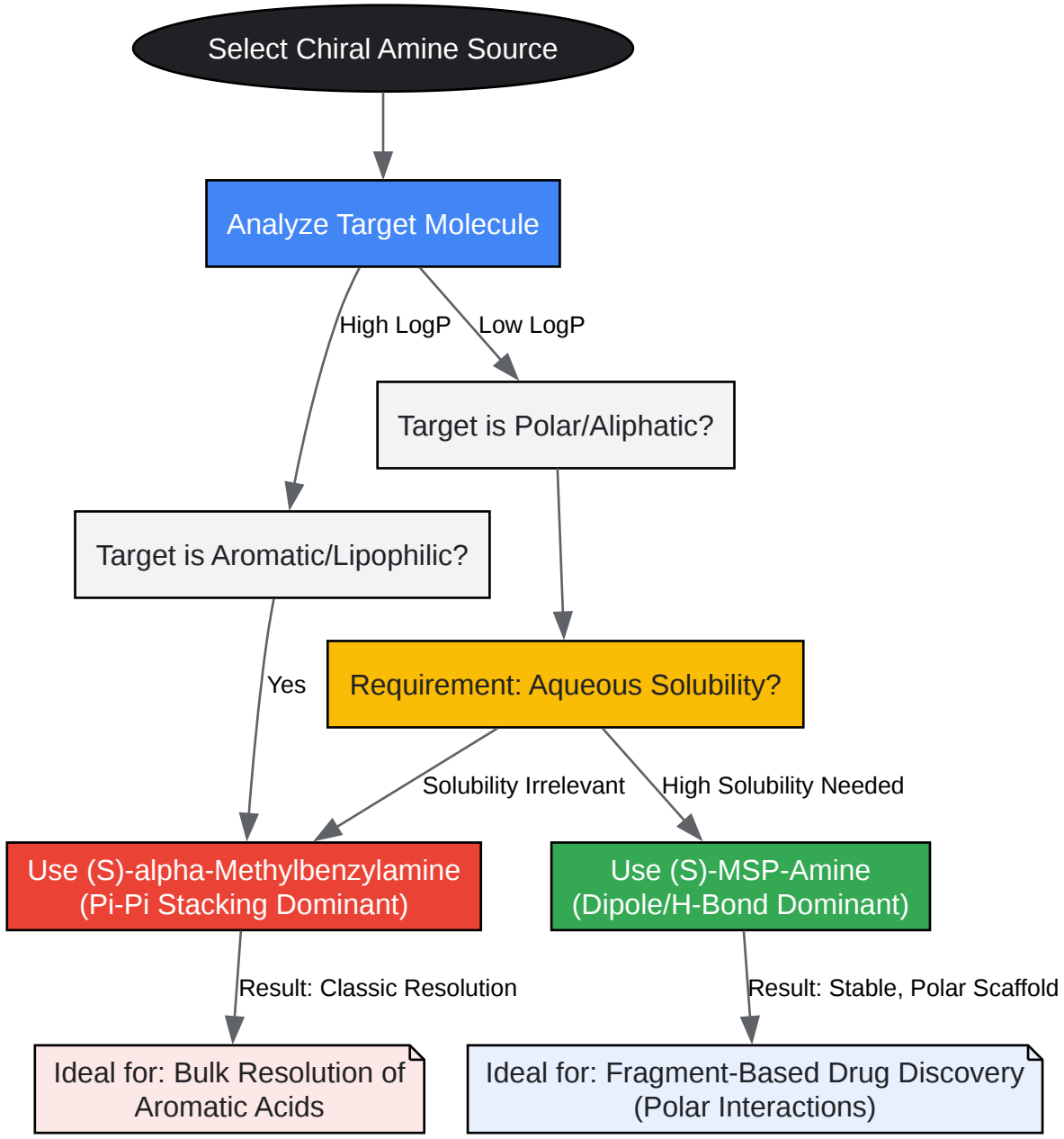
In medicinal chemistry, replacing a phenyl ring with a methanesulfonyl group (using (S)-MSP-Amine as a scaffold) often blocks metabolic "soft spots."

- Cytochrome P450: The electron-deficient nature of the sulfone-adjacent carbons makes them resistant to CYP450-mediated hydroxylation.
- Safety: Unlike some aniline-derived chiral amines, (S)-MSP-Amine does not generate toxic quinone-imine metabolites.

Diagram: Physicochemical Logic Flow

The following diagram illustrates the decision matrix for selecting (S)-MSP-Amine over alternatives.

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Figure 1: Decision matrix for selecting (S)-MSP-Amine based on target molecule properties.

Experimental Protocol: Chiral Pool Synthesis

Objective: Synthesis of (S)-MSP-Amine starting from L-Alaninol. Rationale: This route preserves the stereochemistry of the natural amino acid (L-Alanine precursor), avoiding the need for complex optical resolution of the final amine.

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Reagents

- Starting Material: (S)-(+)-2-Amino-1-propanol (L-Alaninol).
- Protecting Group:

  (Di-tert-butyl dicarbonate).
- Activation: Methanesulfonyl chloride (MsCl).
- Nucleophile: Sodium thiomethoxide (NaSMe).
- Oxidant:

  -CPBA or Oxone.
- Solvents: DCM, THF, DMF.

Step-by-Step Workflow

Phase 1: Protection & Activation

- Boc-Protection: Dissolve L-Alaninol (1.0 eq) in DCM. Add

  (1.5 eq) and

  (1.1 eq) at 0°C. Stir to RT.
  - Checkpoint: Monitor TLC (ninhydrin stain). Disappearance of free amine indicates completion.
- Mesylation: Cool the N-Boc-Alaninol solution to 0°C. Add

  (1.5 eq) and dropwise MsCl (1.2 eq).
  - Why: The hydroxyl group is a poor leaving group; mesylation activates it for displacement.

Phase 2: Nucleophilic Displacement (Inversion vs. Retention)

- Thiol Substitution: Dissolve the mesylate in DMF. Add NaSMe (1.5 eq) at 0°C, then warm to RT.

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- Stereochemistry Note: This step typically proceeds via

  , causing inversion of configuration at the primary carbon? Correction: The chiral center is at C2 (the amine). The reaction occurs at C1 (the alcohol/mesylate). Therefore, the stereocenter at C2 is NOT inverted. The (S)-configuration is retained.[1]

- Product: (S)-tert-butyl (1-(methylthio)propan-2-yl)carbamate.

Phase 3: Oxidation & Deprotection

- Oxidation: Dissolve the thioether in DCM. Add

  -CPBA (2.2 eq) at 0°C. Stir until conversion to sulfone is complete.

  - Self-Validating Check: NMR shift of the S-Methyl group. Sulfide (

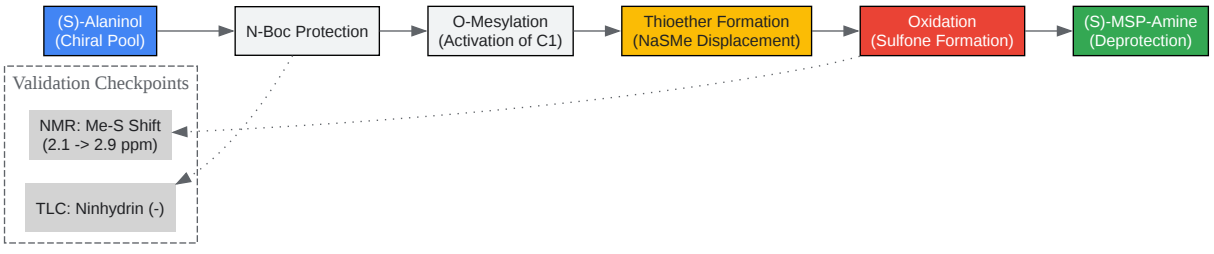
    ppm) shifts downfield to Sulfone (

    ppm).

- Deprotection: Treat with 4M HCl in Dioxane or TFA/DCM (1:1).

  - Final Isolation: Evaporate solvent. Recrystallize the HCl salt from EtOH/Et2O to ensure high enantiomeric excess (ee).

Diagram: Synthetic Pathway



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Figure 2: Synthetic workflow from (S)-Alaninol with critical validation checkpoints.

Analytical Characterization Data (Reference)

When validating the synthesized or purchased (S)-MSP-Amine, compare against these standard parameters.

Parameter	Specification	Notes
Appearance	White crystalline solid (HCl salt)	Hygroscopic; store in desiccator.
NMR (DMSO-)	1.25 (d, 3H), 2.95 (s, 3H), 3.1-3.4 (m, 2H), 3.6 (m, 1H)	Distinct singlet at ~2.95 ppm confirms sulfone.
Specific Rotation	(c=1,)	Value varies by salt form; establish internal standard.
Mass Spec (ESI)		Consistent with .

References

- PubChem.1-methanesulfonylpropan-2-amine hydrochloride (Compound Summary). National Library of Medicine. Retrieved from [Link]
- Organic Chemistry Frontiers.Neglected sulfur(VI) pharmacophores in drug discovery. Royal Society of Chemistry. Retrieved from [Link]

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